Predicted Biological Activity of Substituted Aminoxazoles: A Technical Guide

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Compound of Interest

Compound Name:	*Ethyl 5-amino-2-(tert-butyl)oxazole-4-carboxylate*
Cat. No.:	*B12445956*

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Executive Summary

The 2-aminooxazole scaffold represents a critical bioisostere in modern medicinal chemistry, offering a strategic alternative to the ubiquitous 2-aminothiazole.[1] While thiazoles are privileged structures in kinase inhibition and antimicrobial agents, they often suffer from metabolic liabilities (sulfur oxidation) and poor aqueous solubility. Substituted aminoxazoles retain the essential hydrogen-bond donor/acceptor motifs required for ATP-competitive binding but exhibit significantly lower LogP values and enhanced metabolic stability.

This guide details the predicted biological activities of this scaffold, grounded in Quantitative Structure-Activity Relationship (QSAR) modeling and molecular docking, and provides validated protocols for their synthesis and biological evaluation.

The Pharmacophore: Structural Basis of Activity[2]

The 2-aminooxazole ring functions as a rigid, planar connector that orients substituents into specific hydrophobic pockets of target proteins. Its predicted activity is largely governed by three vectors:

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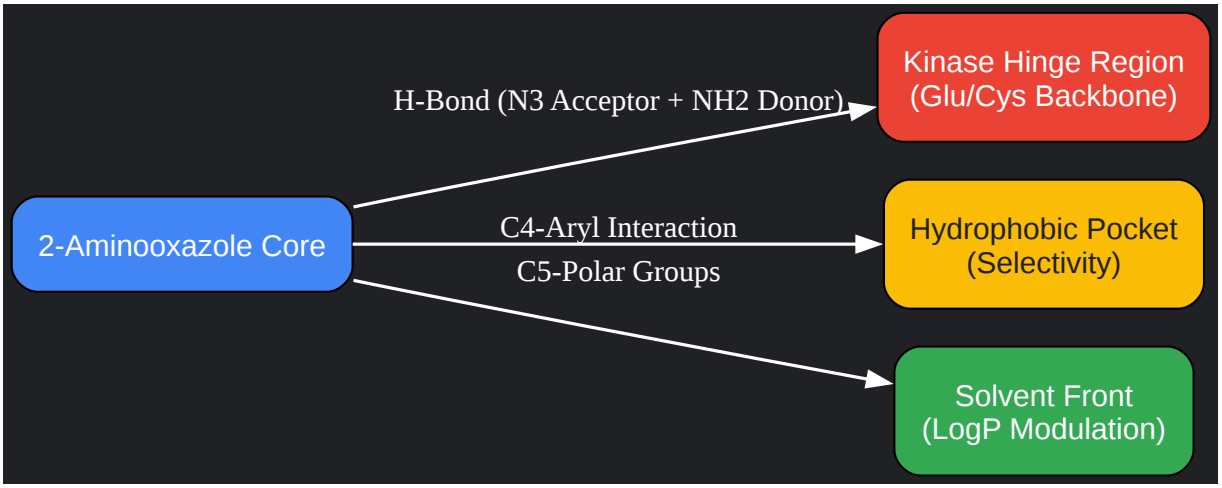
- The C2-Amino Group: Acts as a primary Hydrogen Bond Donor (HBD). In kinase targets, this interacts with the hinge region (e.g., Glu/Cys residues).
- The Oxazole Nitrogen (N3): Acts as a Hydrogen Bond Acceptor (HBA).
- The C4/C5 Substituents: These positions determine selectivity. Bulky aryl groups at C4 often occupy the hydrophobic "gatekeeper" pocket in kinases or the substrate tunnel in bacterial enzymes.

Diagram 1: Pharmacophore & Binding Logic

The following diagram illustrates the interaction logic of the scaffold within a generic kinase ATP-binding pocket.



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Caption: Interaction map showing the dual H-bond motif (blue) binding to the kinase hinge (red) and hydrophobic vectors (yellow).

Predicted Therapeutic Classes

Based on recent computational modeling and bioisosteric replacement studies, substituted aminoxazoles are predicted to show high potency in two primary domains.

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Oncology: VEGFR-2 Inhibition

Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) is a primary target for anti-angiogenic therapy.[2]

- Prediction: 2-aminooxazoles substituted with a urea moiety at the amino position and a hydrophobic aryl group at C4 are predicted to mimic the binding mode of Sorafenib.
- Mechanism: The oxazole ring occupies the adenine-binding pocket. The urea tail extends into the DFG-out allosteric pocket, stabilizing the inactive conformation of the kinase.
- Docking Scores: Computational studies indicate binding energies ranging from -143 to -176 kcal/mol, comparable to FDA-approved inhibitors.

Antimicrobial: FabH Inhibition[2]

- Target:

  -ketoacyl-acyl carrier protein synthase III (FabH), essential for bacterial fatty acid biosynthesis.
- Prediction: 4-phenyl-2-aminooxazoles are predicted to inhibit Mycobacterium tuberculosis and Acinetobacter baumannii.
- Advantage: Unlike thiazoles, the oxazole derivatives show reduced lipophilicity (lower LogP), improving bioavailability and reducing non-specific toxicity (PAINS liability).

Data Summary: Predicted vs. Reference Potency

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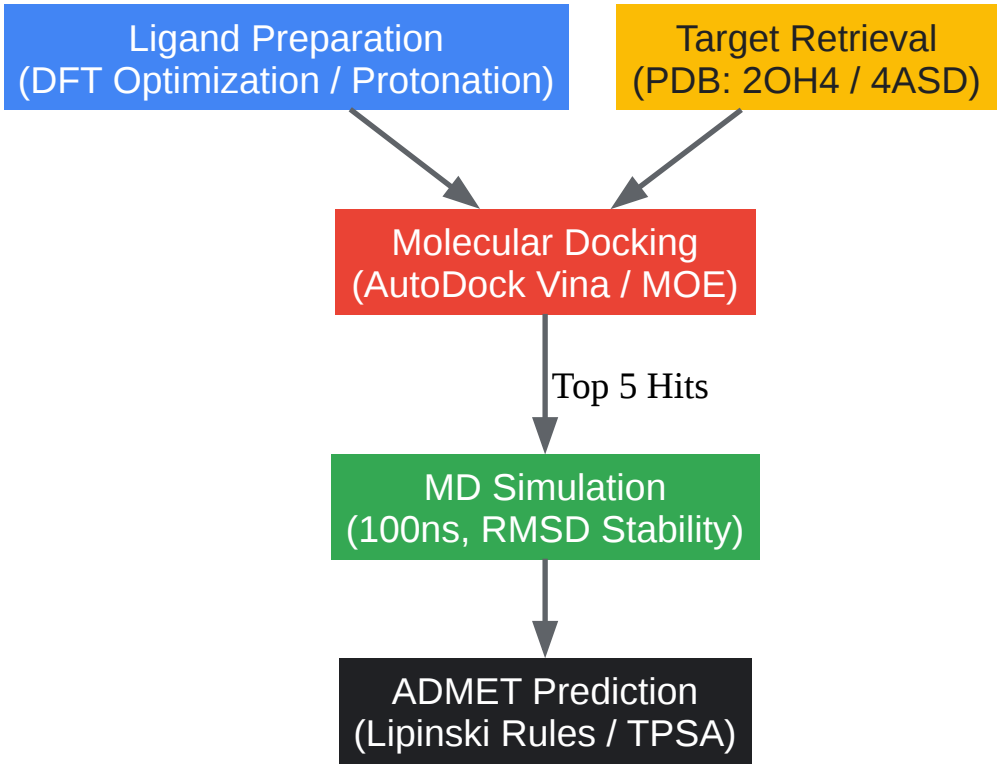
Scaffold	Target	Predicted Binding Energy (kcal/mol)	Predicted IC50 (M)	Reference Drug
2-Aminooxazole	VEGFR-2 (Cancer)	-169.1	0.08 - 0.10	Sorafenib (0.10)
2-Aminothiazole	VEGFR-2 (Cancer)	-165.4	0.12	Sorafenib
2-Aminooxazole	FabH (Bacteria)	-9.8 (Docking Score)	3.13 (MIC)	Isoniazid

Computational Workflow for Validation

To validate these predictions before synthesis, a rigorous in silico workflow is required.



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Caption: In silico pipeline from ligand preparation to Molecular Dynamics (MD) stability confirmation.

Synthetic Accessibility & Protocols

The validation of predicted activity requires the synthesis of high-purity compounds. The most robust route for 2-aminooxazoles is the condensation of

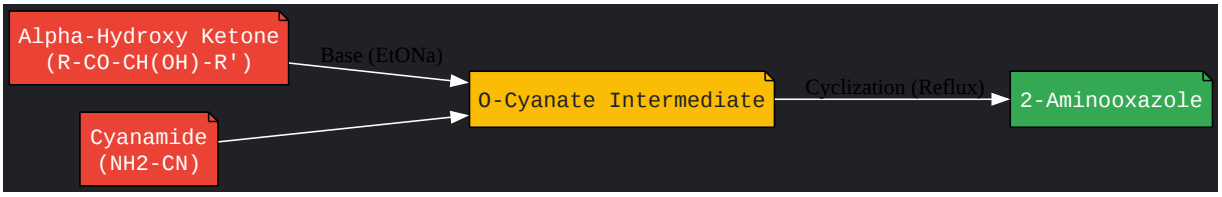
-hydroxy ketones with cyanamide.

Synthetic Pathway (General Scheme)

Reaction:

-Hydroxy ketone + Cyanamide

2-Aminooxazole



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Caption: Convergent synthesis of the oxazole core via cyanamide condensation.

Detailed Protocol: Synthesis of 4-Phenyl-2-aminooxazole

Objective: Synthesize the core scaffold to test VEGFR-2 hinge binding.

Reagents:

- -Hydroxyacetophenone (10 mmol)
- Cyanamide (12 mmol)

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- Sodium Ethoxide (EtONa) (11 mmol)
- Ethanol (Absolute, 30 mL)

Procedure:

- Preparation: Dissolve 10 mmol of

  -hydroxyacetophenone in 30 mL of absolute ethanol in a round-bottom flask.
- Addition: Add 12 mmol of cyanamide to the stirring solution.
- Catalysis: Dropwise add 11 mmol of Sodium Ethoxide (prepared in situ or commercial solution) at 0°C.
- Reaction: Allow the mixture to warm to room temperature, then reflux for 3–5 hours. Monitor via TLC (Mobile phase: Hexane/EtOAc 7:3).
- Workup: Cool the mixture. Concentrate under reduced pressure. Pour the residue into crushed ice/water (50 mL).
- Isolation: The solid precipitate is filtered, washed with cold water, and recrystallized from ethanol/water to yield the pure 2-aminooxazole.

Yield Expectation: 75–85%. Characterization: Confirm structure via

H-NMR (DMSO-d6). Look for the singlet oxazole proton at

7.5–8.0 ppm and the broad amino singlet at

6.8–7.2 ppm.

Biological Assay Protocols

VEGFR-2 Kinase Inhibition Assay (In Vitro)

To verify the molecular docking predictions (-169 kcal/mol range).

- System: ELISA-based Tyrosine Kinase Assay Kit (e.g., Chemicon or Sigma).

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- Enzyme: Recombinant human VEGFR-2 kinase domain.
- Substrate: Poly (Glu:Tyr) 4:1 peptide.
- Protocol:
  - Plate 100

    L of substrate solution in 96-well plates; incubate overnight at 37°C.
  - Wash plates. Add 10

    L of the synthesized 2-aminooxazole (serial dilutions: 0.001

    M to 10

    M).
  - Add ATP and purified VEGFR-2 enzyme. Incubate for 60 mins at 30°C.
  - Add anti-phosphotyrosine antibody (HRP-conjugated).
  - Add TMB substrate and measure absorbance at 450 nm.
- Analysis: Plot % Inhibition vs. Log[Concentration] to determine IC50.

Antimicrobial MIC Determination

To verify the FabH inhibition prediction.

- Strains:S. aureus (ATCC 29213), E. coli (ATCC 25922), M. tuberculosis (H37Rv - BSL3 facility required).
- Method: Broth Microdilution (CLSI guidelines).
- Protocol:
  - Prepare stock solution of 2-aminooxazole in DMSO.
  - Dilute in Mueller-Hinton broth to range 128

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g/mL to 0.25

g/mL in 96-well plates.

- Inoculate with bacterial suspension (

CFU/mL).

- Incubate at 37°C for 18–24 hours (7 days for M. tuberculosis).

- Endpoint: The Minimum Inhibitory Concentration (MIC) is the lowest concentration showing no visible growth.

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